

Jps014 TFA: A Technical Guide to a Class I HDAC Degradator

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Compound of Interest

Compound Name: Jps014 tfa

Cat. No.: B15565158

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Jps014 TFA**, a potent, benzamide-based Proteolysis Targeting Chimera (PROTAC) designed for the targeted degradation of Class I histone deacetylases (HDACs). **Jps014 TFA** recruits the Von Hippel-Lindau (VHL) E3 ubiquitin ligase to induce the degradation of its target proteins, primarily HDAC1 and HDAC2. [1][2] This document details its mechanism of action, quantitative performance data, and the experimental protocols utilized for its characterization, offering valuable insights for researchers in epigenetics, oncology, and drug discovery.

Core Compound Characteristics

Jps014 is a heterobifunctional molecule consisting of a ligand that binds to the VHL E3 ligase, a linker, and a warhead derived from a benzamide HDAC inhibitor that targets Class I HDACs. [2][3][4] The trifluoroacetic acid (TFA) salt form is commonly used for research purposes. By co-opting the cell's ubiquitin-proteasome system, **Jps014 TFA** facilitates the targeted elimination of HDAC proteins, offering a distinct advantage over traditional small-molecule inhibitors by abrogating both enzymatic and non-enzymatic functions of the target.

Quantitative Performance Data

The degradation and inhibitory efficacy of Jps014 have been primarily evaluated in HCT116 human colon carcinoma cells. The following tables summarize the key quantitative data for Jps014.

Table 1: Degradation and Inhibitory Potency in HCT116 Cells (24-hour treatment)

Target	DC50 (μM)	Dmax (%)	IC50 (μM)	Target Complex
HDAC1	0.91 ± 0.02	>50	Submicromolar	HDAC1-CoREST-LSD1
HDAC2	-	>50	Submicromolar	HDAC2-CoREST-LSD1
HDAC3	0.64 ± 0.03	>50	Submicromolar	HDAC3-SMRT

Data sourced from studies in HCT116 cells.

- DC50: The concentration of the compound that results in 50% degradation of the target protein.
- Dmax: The maximum percentage of protein degradation achieved.
- IC50: The concentration of the compound that inhibits 50% of the enzyme's activity.

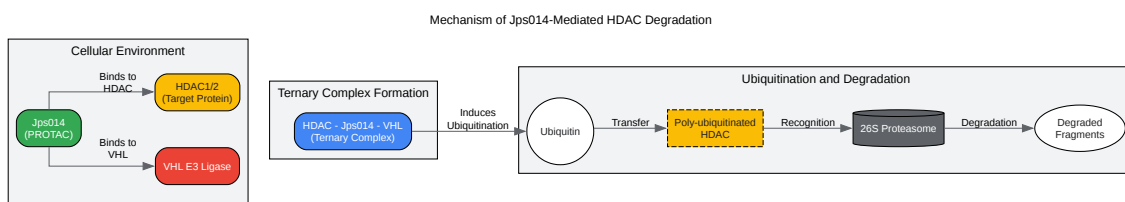
Table 2: Cellular Effects in HCT116 Cells

Compound	Effect on Gene Expression	Apoptosis Induction
Jps014	High number of differentially expressed genes	Enhanced apoptosis

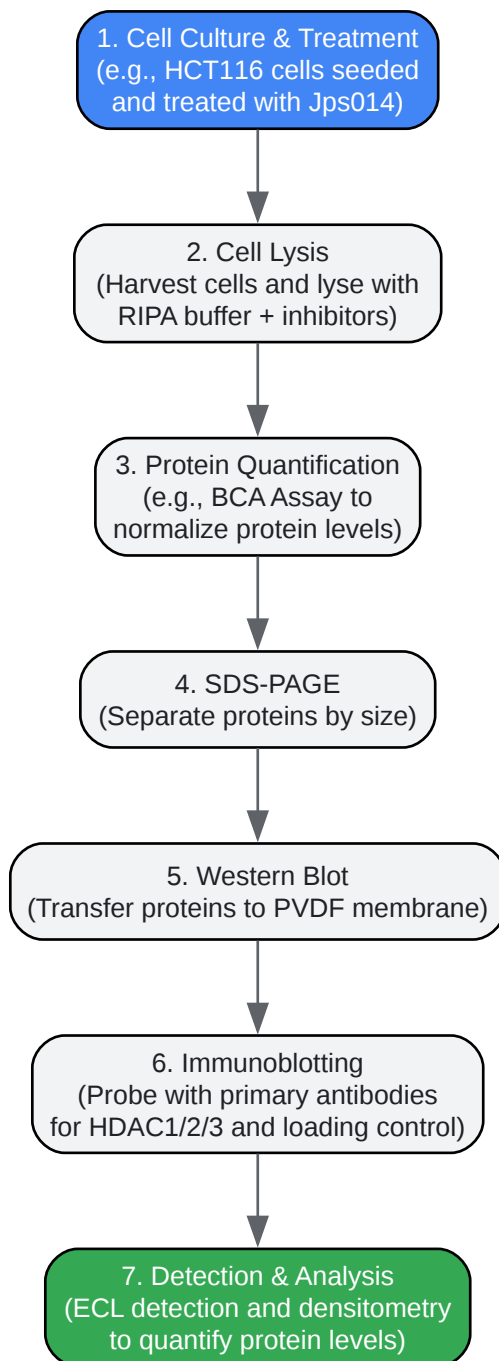
The potent degradation of HDAC1/2 by Jps014 correlates with a significant number of differentially expressed genes and enhanced apoptosis in HCT116 cells.

Signaling Pathways and Experimental Workflows

Visual representations of the underlying mechanisms and experimental procedures are provided below to facilitate a deeper understanding.



Experimental Workflow for HDAC Degradation Analysis

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References

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